Introduction: The Molecular Profile of 2-Ethyl-N-methylaniline

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Compound of Interest

Compound Name:	*2-Ethyl-N-methylaniline*
CAS No.:	*1821-38-1*
Cat. No.:	*B3048820*

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2-Ethyl-N-methylaniline (CAS No: 1821-38-1) is a substituted aromatic amine that serves as a crucial intermediate in various chemical syntheses, most notably in the production of agrochemicals.[1][2] Its molecular structure, featuring an ethyl group ortho to a secondary N-methylamino group on a benzene ring, imparts a unique combination of steric and electronic properties that dictate its reactivity.[3][4] Understanding the fundamental reaction mechanisms of this compound is paramount for researchers and process chemists aiming to optimize existing synthetic routes and develop novel molecular architectures.

The presence of the electron-donating N-methylamino group strongly activates the aromatic ring for electrophilic substitution, while the ethyl group provides additional, albeit weaker, activation and significant steric hindrance.[5] The nitrogen atom's lone pair of electrons also makes the molecule basic and nucleophilic, enabling a wide range of reactions at the nitrogen center, including alkylation, acylation, oxidation, and N-dealkylation.[5][6] This guide provides a detailed exploration of the core reaction mechanisms of **2-Ethyl-N-methylaniline**, grounded in established chemical principles and supported by authoritative literature.

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Property	Value	Source
IUPAC Name	2-ethyl-N-methylaniline	[3]
CAS Number	1821-38-1	[4]
Molecular Formula	$C_9H_{13}N$	[4]
Molecular Weight	135.21 g/mol	[3][4]
Boiling Point	95 °C	
SMILES	CCC1=CC=CC=C1NC	[3]
InChIKey	CCYRVFJDASAJTG-UHFFFAOYSA-N	[4]

Part 1: Synthesis of **2-Ethyl-N-methylaniline**

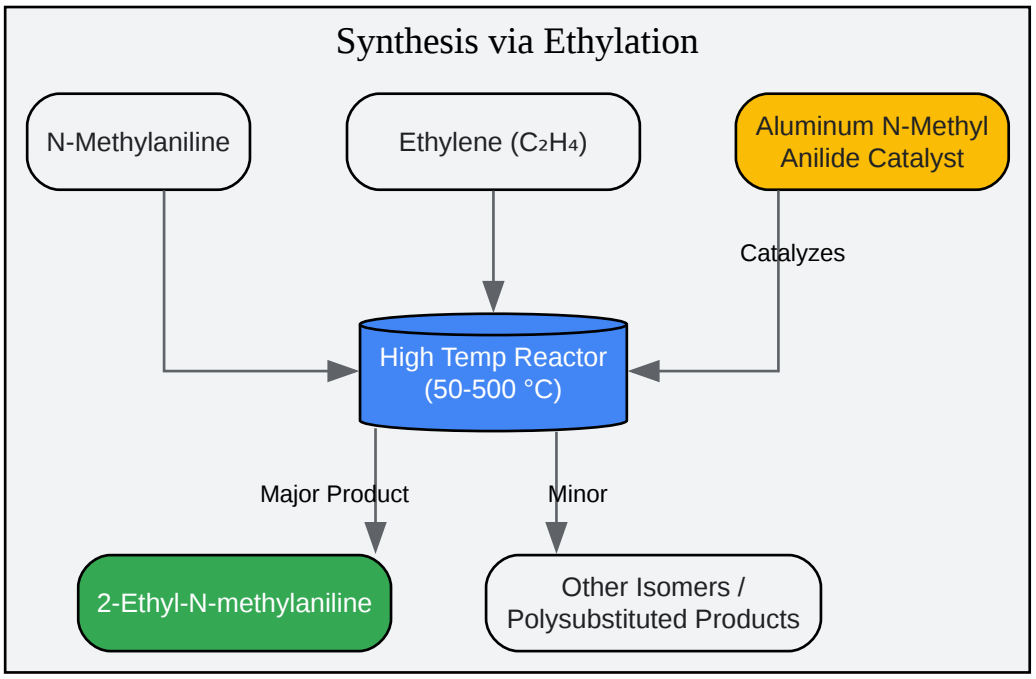
The industrial preparation of **2-Ethyl-N-methylaniline** is primarily achieved through the direct alkylation of an aniline precursor. The most direct routes involve either the ethylation of N-methylaniline or the methylation of 2-ethylaniline.

Mechanism 1: Catalytic Ethylation of N-Methylaniline

A prominent industrial method involves the reaction of N-methylaniline with ethylene in the presence of a metal catalyst, such as an aluminum N-methyl anilide.[7] This process is a form of hydroarylamination of an alkene.

Causality of the Mechanism: The catalyst, aluminum N-methyl anilide, is formed in situ by reacting aluminum with N-methylaniline. This complex acts as a Lewis acid, coordinating to the ethylene molecule and making it more susceptible to nucleophilic attack. The nitrogen atom of a separate N-methylaniline molecule then attacks the activated ethylene, leading to the formation of the ethyl group on the aromatic ring, preferentially at the sterically accessible ortho position. High temperatures are required to overcome the activation energy for C-H activation and subsequent C-C bond formation.

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Caption: Workflow for the catalytic ethylation of N-methylaniline.

Experimental Protocol: Synthesis via Ethylation of N-Methylaniline

(Adapted from the process described in US Patent 3,819,709[7])

- Catalyst Preparation: In a suitable pressure-resistant vessel, react aluminum turnings with a portion of N-methylaniline under an inert atmosphere to prepare the aluminum N-methyl anilide catalyst.
- Charging the Reactor: Charge the main pressure vessel with N-methylaniline (e.g., 592 parts) and the prepared catalyst.
- Reaction Conditions: Seal the vessel and introduce ethylene gas to the desired pressure. Heat the mixture to a temperature between 200°C and 350°C.
- Reaction Execution: Maintain the temperature and pressure with continuous stirring. The reaction progress can be monitored by sampling and analyzing the composition using Gas

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Chromatography (GC).

- Work-up and Purification: After the reaction is complete, cool the vessel and vent the excess ethylene. The reaction mixture is then quenched carefully. The product, **2-Ethyl-N-methylaniline**, is isolated from unreacted starting material and byproducts by fractional distillation under reduced pressure.

Part 2: Core Reaction Mechanisms

Electrophilic Aromatic Substitution

The N-methylamino group is a powerful activating, *ortho-, para*-directing group due to the resonance donation of the nitrogen's lone pair of electrons into the benzene ring.[5][8] This effect significantly increases the electron density at the C4 (para) and C6 (ortho) positions, making them highly susceptible to electrophilic attack. The C2 position is already substituted with an ethyl group, which is also a weak activating, *ortho-, para*-director. The combined effect strongly favors substitution at the C4 position, as the C6 position is sterically hindered by the adjacent ethyl group.

Controlling Reactivity: The high reactivity of aniline derivatives can lead to polysubstitution and oxidation side reactions, particularly under harsh conditions (e.g., direct nitration).[5] To achieve monosubstitution, the reactivity of the amino group is often tempered by converting it into an amide (e.g., an acetanilide) via acylation. The amide group is still *ortho-, para*-directing but is significantly less activating, allowing for more controlled reactions. The protecting acetyl group can then be removed by hydrolysis to regenerate the substituted amine.[5]

Caption: Regioselectivity in electrophilic substitution of **2-Ethyl-N-methylaniline**.

Oxidation

The nitrogen atom and the activated aromatic ring make **2-Ethyl-N-methylaniline** susceptible to oxidation. The reaction mechanism often proceeds through a single-electron transfer (SET) to the oxidant to form a radical cation. The specific products depend on the oxidant and reaction conditions.

- With Strong Oxidants (e.g., Chromic Acid, Dichromate): Oxidation can lead to the formation of complex polymeric materials (aniline black-type structures) or quinone-like compounds.[9]

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[10] The reaction kinetics often show a self-accelerating character, indicating a complex, multi-step mechanism.[10]

- Metabolic Oxidation: In biological systems, oxidation is primarily mediated by cytochrome P450 enzymes. This can occur at the nitrogen atom to form an N-oxide or at the alpha-carbon of the N-methyl or N-H bond, which is a key step in N-dealkylation.[6]

N-Dealkylation

N-dealkylation is the removal of an alkyl group from the nitrogen atom and is a fundamentally important reaction in both synthetic chemistry and drug metabolism.

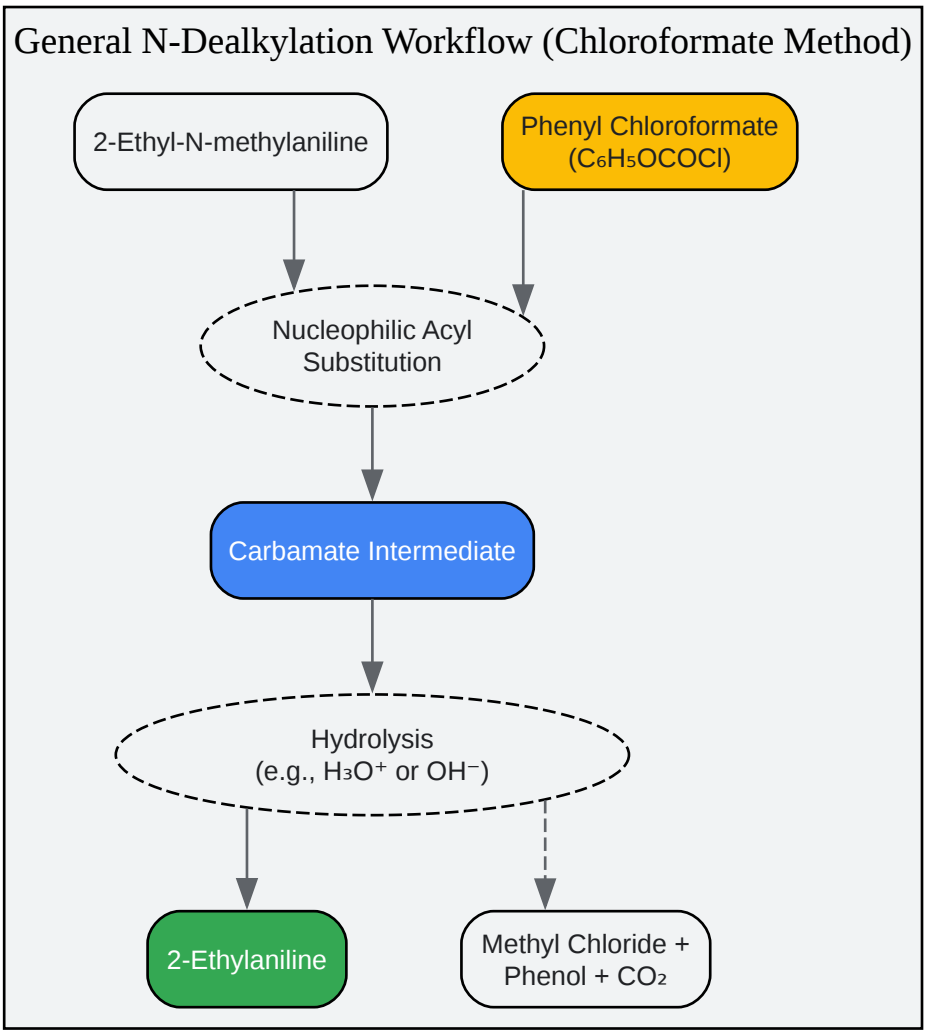
A. Biochemical N-Dealkylation (Metabolism): In vivo, N-dealkylation is a common metabolic pathway for xenobiotics. For N-alkylated anilines, this process is catalyzed by microsomal enzymes like cytochrome P450.[6] The mechanism is believed to involve the oxidation of the carbon atom adjacent to the nitrogen, forming an unstable carbinolamine intermediate. This intermediate then spontaneously decomposes to yield the dealkylated amine and an aldehyde (formaldehyde in the case of N-demethylation). Studies on the closely related N-ethyl-N-methylaniline have shown that N-oxidation and N-dealkylation are distinct metabolic routes, not necessarily sequential.[6]

B. Chemical N-Dealkylation: Several chemical methods exist to achieve N-dealkylation.

- Oxidative Methods: Catalytic systems, such as non-heme manganese complexes with an oxidant, can perform oxidative N-demethylation.[11] The mechanism is proposed to start with an electron transfer from the amine to a high-valent oxometal species, forming a radical cation, which then undergoes further steps to release the alkyl group.[11][12]

- Reaction with Chloroformates (von Braun Reaction): A classic method involves reacting the tertiary or secondary amine with a chloroformate, such as phenyl or 2,2,2-trichloroethyl chloroformate.[13] The amine's lone pair attacks the chloroformate, leading to the formation of a carbamate and displacing the alkyl group as an alkyl halide. The resulting carbamate can then be hydrolyzed under acidic or basic conditions to yield the dealkylated secondary or primary amine.[13]

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Caption: N-dealkylation of **2-Ethyl-N-methylaniline** via the chloroformate method.

Conclusion

The reaction mechanisms of **2-Ethyl-N-methylaniline** are governed by the interplay between the electronic activation and steric hindrance conferred by its substituent groups. Its synthesis is efficiently achieved through catalytic alkylation, a cornerstone of industrial organic chemistry. As a substrate, its reactivity is dominated by electrophilic aromatic substitution at the C4 position and various transformations at the nitrogen center, including oxidation and N-dealkylation. A thorough understanding of these pathways, from industrial synthesis to metabolic degradation, is essential for professionals in chemical research and drug

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development, enabling the rational design of synthetic routes and the prediction of metabolic fates.

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